

Comparative Reactivity of Alkali Hypofluorites: A Theoretical Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lithium hypofluorite*

CAS No.: *34240-84-1*

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A comprehensive comparison of the reactivity of **Lithium Hypofluorite** (LiOF), Sodium Hypofluorite (NaOF), and Potassium Hypofluorite (KOF) is currently hindered by a notable absence of experimental data in peer-reviewed literature. These compounds are known to be highly unstable, making their isolation and characterization challenging.^[1] Consequently, this guide presents a theoretical analysis of their expected reactivity trends based on fundamental chemical principles and computational studies of related compounds.

The inherent instability of alkali hypofluorites stems from the highly electronegative oxygen and fluorine atoms bonded to a less electronegative alkali metal. This arrangement leads to a polar and reactive O-F bond. For instance, **lithium hypofluorite** is known to be unstable and readily decomposes to lithium fluoride (LiF) and oxygen (O₂).^[1]

Predicted Trends in Stability and Reactivity

The reactivity of LiOF, NaOF, and KOF is expected to follow trends dictated by the properties of the alkali metal cation (Li⁺, Na⁺, K⁺). Key factors influencing this trend are the electronegativity and ionic radius of the alkali metal.

Electronegativity: As we descend Group 1 of the periodic table from Lithium to Potassium, the electronegativity of the alkali metal decreases. This results in a more ionic character for the M-OF bond (where M = Li, Na, K). A more ionic bond implies a greater separation of charge, which is expected to lead to decreased stability and consequently, higher reactivity.

Ionic Radius: The ionic radius increases down the group ($\text{Li}^+ < \text{Na}^+ < \text{K}^+$). A smaller cation like Li^+ can polarize the hypofluorite anion (OF^-) to a greater extent, potentially leading to a more covalent character and slightly increased stability compared to its heavier counterparts.

Based on these principles, the expected trend for thermal stability is:



Conversely, the trend for general reactivity, including oxidizing power, is predicted to be:



This is because the less stable compounds (KOF and NaOF) would be more potent oxidizing agents, readily donating the highly reactive hypofluorite moiety.

Insights from Computational Studies

While direct computational studies on LiOF, NaOF, and KOF are scarce, research on related alkali metal compounds provides valuable insights. Quantum chemical calculations on alkali-metal-cation complexes with various ligands consistently show that lithium forms the most stable complexes, followed by sodium and then potassium. This stability trend is attributed to the higher charge density of the smaller lithium cation, leading to stronger electrostatic interactions. This general trend supports the prediction that LiOF would be the most stable among the three.

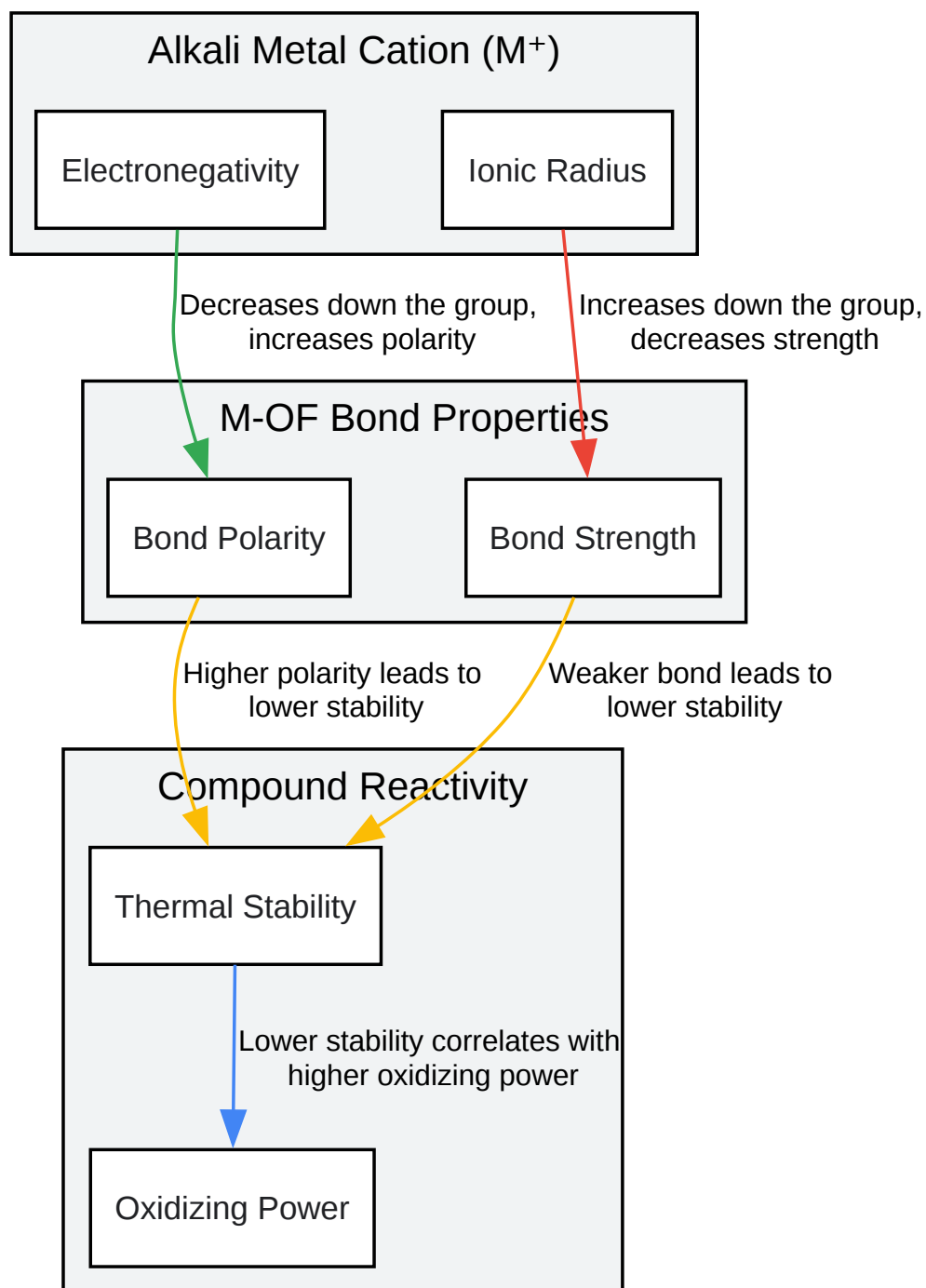
Analogy with Alkali Metal Hypochlorites

The corresponding alkali metal hypochlorites (LiClO , NaClO , KClO) are better characterized and can serve as an analogy. While still reactive, they are more stable than the hypofluorites. The stability of alkali metal hypochlorites also generally decreases down the group, with potassium hypochlorite being known for its instability. This parallel reinforces the predicted stability trend for the hypofluorites.

Summary of Predicted Properties

Property	LiOF	NaOF	KOF
Predicted Thermal Stability	Highest	Intermediate	Lowest
Predicted Reactivity	Lowest	Intermediate	Highest
Predicted Oxidizing Power	Lowest	Intermediate	Highest
M-OF Bond Character	More Covalent	Intermediate	More Ionic

Factors Influencing Alkali Hypofluorite Reactivity



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References

- [1. Lithium hypofluorite - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Comparative Reactivity of Alkali Hypofluorites: A Theoretical Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14691726/docs#comparative-reactivity-of-alkali-hypofluorites-a-theoretical-analysis\]](https://www.benchchem.com/product/b14691726/docs#comparative-reactivity-of-alkali-hypofluorites-a-theoretical-analysis)

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